

# Operational Guide: Proper Disposal of 5-Hydroxy-2'-methoxyflavone

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## Compound of Interest

Compound Name: 5-Hydroxy-2'-methoxyflavone

Cat. No.: B1634687

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## Executive Summary

**5-Hydroxy-2'-methoxyflavone** (CAS: 17346-63-9 or similar isomers) is a flavonoid derivative commonly used in pharmacological research.[1][2] While not classified as a P-listed acutely hazardous substance (EPA RCRA), it poses specific disposal challenges due to its physical properties (fine powder) and common solvation matrices (DMSO, Methanol).[1]

Immediate Action Directive:

- Primary Hazard: Skin/Eye Irritant (H315, H319), Respiratory Irritant (H335).[1][3]
- Disposal Class: Non-Halogenated Organic Waste (unless dissolved in halogenated solvents).[1][4]
- Prohibited: Do NOT flush down sink drains.[2] Do NOT dispose of in regular trash.

## Phase 1: Hazard & Property Assessment

Before initiating disposal, you must characterize the waste state.[5] In a research setting, this compound is rarely disposed of as a pure bulk solid; it is most often found in solution or as

residual trace powder.

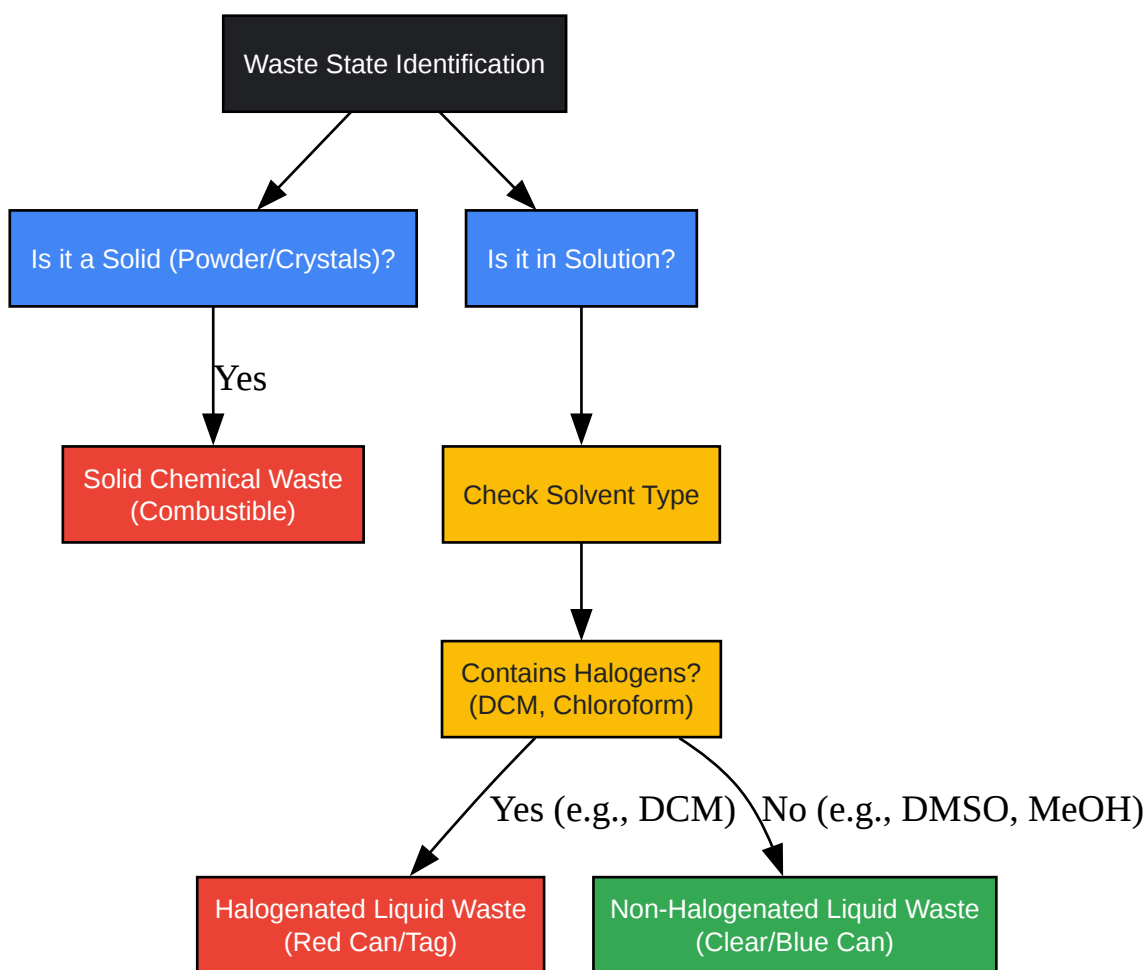
## Physicochemical Properties Relevant to Disposal

Property	Value / Characteristic	Operational Implication
Physical State	Yellow crystalline powder	High risk of aerosolization during transfer.[1][2]
Solubility (Water)	Very Low (< 1 mg/mL)	Do not flush. Will precipitate and clog plumbing traps.[1]
Solubility (Organic)	Soluble in DMSO, Ethanol, Methanol	Dictates the liquid waste stream (Ignitable vs. Toxic).[1]
Flash Point	> 100°C (Solid)	Combustible solid; requires incineration.[1][2]
GHS Classification	Warning (Irritant)	Standard PPE (Nitrile gloves, safety glasses) is sufficient.[1]

Scientist's Insight: The disposal method is almost always dictated by the solvent, not the solute. **5-Hydroxy-2'-methoxyflavone** itself is relatively stable, but if you have dissolved it in Dimethyl Sulfoxide (DMSO), the skin permeability of the mixture increases significantly, requiring stricter handling than the pure powder.[1]

## Phase 2: Waste Stream Segregation Logic

Proper segregation prevents cross-contamination and reduces disposal costs.[2] Use the following logic flow to determine the correct containerization.



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Figure 1: Waste Stream Decision Tree.[1][2] Note that the solvent matrix is the primary driver for liquid waste classification.

## Phase 3: Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Solid (Powder)

Applicable for: Expired shelf stocks, spilled powder, or contaminated weighing boats.

- PPE Verification: Don nitrile gloves, lab coat, and safety goggles. If handling >10g of fine powder, use a particulate respirator (N95) or work inside a fume hood to prevent inhalation.
- Containerization:
  - Transfer the solid into a clear, sealable polyethylene bag or a wide-mouth plastic jar.[1][2]

- Crucial: Do not place loose powder directly into the large 55-gallon waste drum. Double-bagging prevents puff-back when the drum is eventually opened.[1][2]
- Labeling:
  - Affix a hazardous waste tag.[2]
  - Chemical Name: "5-Hydroxy-2'-methoxyflavone."[1][2]
  - Hazard Checkbox: "Toxic" and "Irritant."[2]
- Consolidation: Place the sealed container into the lab's Solid Hazardous Waste drum.

## Scenario B: Disposal of Liquid Solutions

Applicable for: Reaction mixtures, HPLC waste, or stock solutions.

- Solvent Identification: Check the MSDS of the solvent used.[2]
  - If DMSO, Methanol, Ethanol, Acetone:Non-Halogenated Stream.[6][7]
  - If Dichloromethane (DCM), Chloroform:Halogenated Stream.
- Pre-Pour Check: Ensure the waste container is not full (>90%) and that the funnel has a lid.
- Transfer:
  - Pour slowly to avoid splashing.[2]
  - Self-Validating Step: Rinse the empty original vessel with a small amount of the same solvent and add this rinse to the waste container. This ensures the original vessel is "RCRA Empty" (triple-rinsed) and can be discarded in glass trash (if defaced).[1][2]
- Logging: Record the volume and constituent (e.g., "500mL Methanol + Trace Flavonoids") on the waste log sheet attached to the carboy.

## Phase 4: Regulatory Compliance & Documentation

In the United States, laboratory waste is regulated under the Resource Conservation and Recovery Act (RCRA). While **5-Hydroxy-2'-methoxyflavone** is not specifically listed, the mixture likely falls under characteristic waste codes.[1][2]

## Common Waste Codes (US EPA)

Waste Composition	RCRA Code	Description
Pure Solid	Not Listed	Treat as general hazardous chemical waste.[1][2]
In Methanol/Ethanol	D001	Ignitable Characteristic (Flash point < 60°C).[1][2]
In DMSO	Not Listed	DMSO is combustible but not D001.[1][2] Treat as Organic Solvent Waste.[2][4]
In Chloroform	D022	Toxicity Characteristic (Chloroform).[1][2]

## The "Cradle-to-Grave" Workflow

To ensure full compliance, follow this lifecycle for the compound's disposal.



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Figure 2:RCRA Compliance Workflow. The laboratory is responsible for the "Generator" and "Satellite Accumulation" phases.

## References

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